

Physical and chemical properties of 2,5-Dimethyl-2,4-hexadiene

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Compound of Interest

Compound Name: 2,5-Dimethyl-2,4-hexadiene

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An In-depth Technical Guide to 2,5-Dimethyl-2,4-hexadiene

Abstract

2,5-Dimethyl-2,4-hexadiene (CAS No. 764-13-6) is a conjugated diene with significant applications in organic synthesis.^[1] Its unique structure, featuring a six-carbon chain with two methyl groups and conjugated double bonds, makes it a versatile intermediate for producing complex molecules, including pyrethroid insecticides.^{[1][2]} This document provides a comprehensive overview of its physical and chemical properties, detailed experimental protocols for its synthesis, and a summary of its reactivity and applications. It is intended for researchers, scientists, and professionals in drug development and chemical manufacturing.

Physicochemical Properties

2,5-Dimethyl-2,4-hexadiene is a colorless to light yellow liquid at room temperature.^{[3][4]} It is stable under normal storage and handling conditions.^{[3][4]}

Identifiers and General Properties

Property	Value	Reference
CAS Number	764-13-6	[5] [6]
Molecular Formula	C ₈ H ₁₄	[3] [5] [6]
Molecular Weight	110.197 g/mol (also cited as 110.20 g/mol)	[3] [5] [7] [8]
IUPAC Name	2,5-dimethylhexa-2,4-diene	[9]
Synonyms	Biisobut enyl, Biisocrotyl, Diisocrotyl	[4] [8] [10] [11]
InChI Key	DZPCYXCBXGQBRN-UHFFFAOYSA-N	[5]
SMILES String	C\CC(C)=C/C=C(\C)C	[5]
Appearance	Clear, colorless liquid	[3] [4] [12]

Physical and Thermodynamic Properties

Property	Value	Reference
Boiling Point	132-134 °C at 760 mmHg (also cited as 134.5 °C)	[3] [5] [6]
Melting Point	11-14 °C (also cited as 12 °C)	[5] [13]
Density	0.773 g/mL at 25 °C	[3] [13]
Refractive Index (n _{20/D})	1.476 - 1.480	[7] [12] [13]
Vapor Density	3.8 (vs air)	[5]
Vapor Pressure	9.9 - 10 mmHg at 25 °C	[4] [5] [12]
Flash Point	29 °C (84.2 °F) - closed cup	[3] [5]
Autoignition Temperature	293 °C (559.4 °F)	[14]
LogP (o/w)	3.50 - 4.01	[5] [12] [13]

Solubility

Solvent	Solubility	Reference
Water	Insoluble (32 mg/L at 25 °C)	[4][6][12]
Alcohol	Soluble	[12]
Benzene	Soluble	[6]
Chloroform	Soluble	[6]
Diethyl Ether	Soluble	[6]
Ethanol	Soluble	[6]

Spectroscopic Data

Spectroscopic data for **2,5-Dimethyl-2,4-hexadiene** is available across various databases. This includes ^1H NMR, ^{13}C NMR, Infrared (IR), Mass Spectrometry (MS), and UV/Visible spectra, which are essential for structural confirmation and purity analysis.[10][15][16][17]

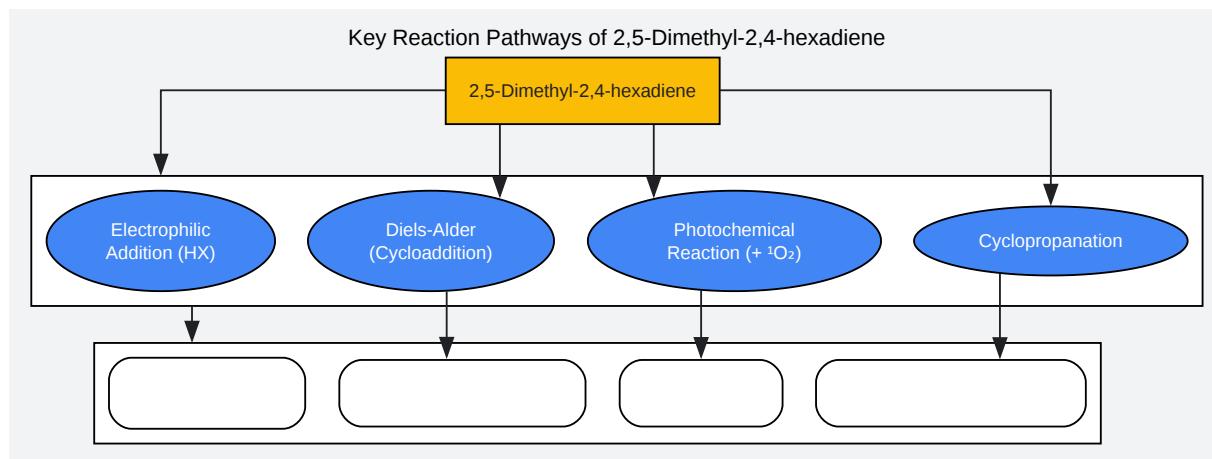
Chemical Properties and Reactivity

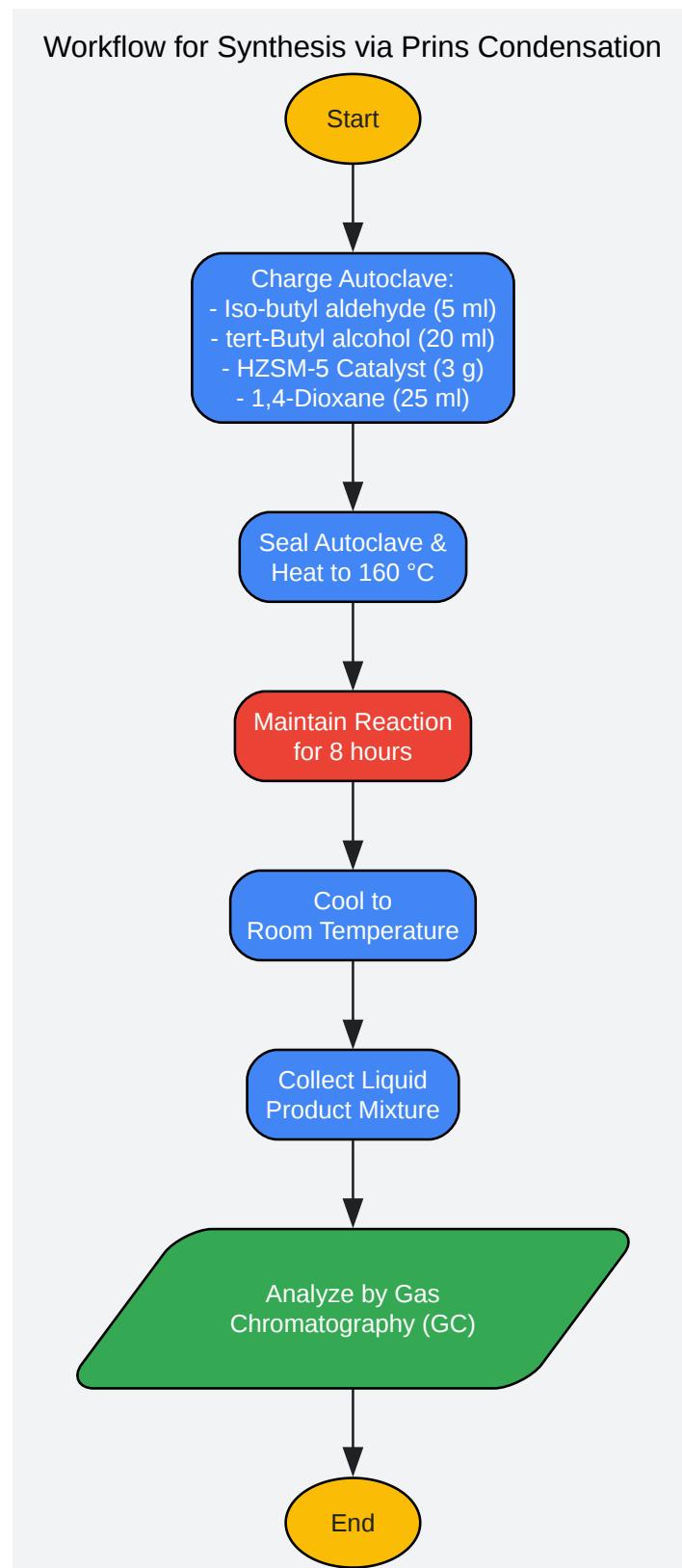
The conjugated diene system is the key to the reactivity of **2,5-Dimethyl-2,4-hexadiene**, making it susceptible to a variety of chemical transformations.[1] It is an electron-rich alkene that readily participates in several types of reactions.[18][19]

- **Electrophilic and Conjugated Additions:** Like other alkenes, it undergoes addition reactions. The conjugated system allows for 1,2- and 1,4-addition products.[1]
- **Cycloaddition Reactions:** It is a reactive diene in Diels-Alder reactions, a powerful tool for forming six-membered rings in organic synthesis.[18]
- **Photochemical Reactions:** The compound is an effective singlet oxygen acceptor, a property utilized in specific photochemical applications.[1][18][19] It has also been shown to induce the photodechlorination of 9,10-dichloroanthracene.
- **Asymmetric Cyclopropanation:** It can be a substrate in asymmetric cyclopropanation reactions, for example, with tert-butyl diazoacetate catalyzed by copper-bisoxazoline

complexes.[19]

- Addition of Thiols: Aromatic and aliphatic thiols can add across the double bonds of **2,5-Dimethyl-2,4-hexadiene**.[19]





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